

A Comparative Guide to Proficiency Testing Schemes for Chlorinated Solvent Analysis

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Compound of Interest

Compound Name: *Bis(2-chloro-1-methylethyl) ether*

Cat. No.: *B132582*

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For researchers, scientists, and drug development professionals, ensuring the accuracy and reliability of analytical data for chlorinated solvents is paramount for regulatory compliance, environmental monitoring, and ensuring product safety. Proficiency testing (PT) schemes are a cornerstone of a robust quality assurance program, providing an external and objective assessment of a laboratory's performance. This guide offers a comparative overview of major proficiency testing schemes available for chlorinated solvent analysis, details the experimental protocols commonly employed, and provides a framework for interpreting performance data.

Comparison of Major Proficiency Testing Scheme Providers

Several organizations provide proficiency testing schemes for the analysis of chlorinated solvents in various matrices, primarily water and soil. These providers are accredited by regulatory bodies and offer a range of PT samples to meet the needs of environmental and analytical laboratories. The following table summarizes the key features of some of the leading providers in the United States.

Feature	Environmental Resource Associates (ERA)	Phenova	NSI Lab Solutions	Absolute Standards
Accreditation	ISO/IEC 17043, NELAC	ISO/IEC 17043, TNI	ISO 17043, NELAC	ISO/IEC 17043, NELAC
PT Scheme Focus	Water Pollution (WP), Water Supply (WS), Soil/Hazardous Waste	Water Pollution (WP), Water Supply (WS), Solid & Hazardous Waste	Environmental Chemistry, Drinking Water, Wastewater, Soil	Water Supply (WS), Water Pollution (WP), RCRA, UST
Analytes Offered	Comprehensive list of volatile organic compounds (VOCs), including chlorinated solvents.	Extensive list of VOCs, including state-specific and non-TNI analytes. [1] [2] [3]	All analytes required by TNI Non-Potable Water (NPW) fields of testing.	Wide range of chlorinated solvents and other VOCs.
Matrices	Drinking Water, Wastewater, Soil	Drinking Water, Wastewater, Soil	Drinking Water, Wastewater, Soil	Drinking Water, Wastewater, Soil
Reporting	Final reports include an evaluation of all results submitted by the laboratory. [4]	PT Manage™ software for data entry and reporting. [3]	PT Datalink for online reporting. [5]	Provides both practice PTs and formal accreditation samples. [6]
Corrective Action Support	Technical support and QC samples are available to help resolve technical issues. [4]	Offers a "PT Guarantee" with corrective action guidance and a free QC standard if needed. [3]	Provides support for corrective actions.	Offers internal QC practice PTs with answers. [6]

Data Presentation: Interpreting Proficiency Testing Results

The core of a proficiency testing scheme is the final report, which provides a statistical evaluation of each participating laboratory's performance. While specific final reports containing comprehensive data for chlorinated solvents are not always publicly available, a well-structured report will contain the following key elements, which are essential for comparing laboratory performance and PT scheme robustness.

Table 1: Example Data Presentation from a Proficiency Testing Report for Chlorinated Solvents in Water

Analyte	Assigned Value (µg/L)	Acceptance Limits (µg/L)	Your Laboratory's Result (µg/L)	z-Score	Performance Evaluation
Dichloromethane	25.0	15.0 - 35.0	26.5	0.6	Acceptable
Trichloroethene	15.0	9.0 - 21.0	14.2	-0.4	Acceptable
Tetrachloroethene	10.0	6.0 - 14.0	15.5	2.75	Not Acceptable
1,2-Dichloroethane	20.0	12.0 - 28.0	19.1	-0.23	Acceptable
Chloroform	30.0	18.0 - 42.0	28.9	-0.18	Acceptable

Key Performance Indicators:

- Assigned Value: The true or consensus concentration of the analyte in the PT sample. This value is determined by the PT provider through formulation or by calculating the mean of all participant results.

- **Acceptance Limits:** The range of concentrations around the assigned value that is considered an acceptable result. These limits are typically established based on regulatory requirements or statistical analysis of historical data.
- **Your Laboratory's Result:** The concentration of the analyte as determined by your laboratory's analytical method.
- **z-Score:** A statistical measure that indicates how many standard deviations a laboratory's result is from the assigned value. A z-score between -2 and +2 is generally considered acceptable.
- **Performance Evaluation:** A qualitative assessment of the laboratory's result, typically categorized as "Acceptable" or "Not Acceptable."

Experimental Protocols

The analysis of chlorinated solvents in environmental samples is typically performed using standardized methods developed by regulatory agencies such as the U.S. Environmental Protection Agency (EPA) or by consensus-based organizations like the American Public Health Association (APHA), the American Water Works Association (AWWA), and the Water Environment Federation (WEF), which publish the Standard Methods for the Examination of Water and Wastewater.

EPA Method 8260B: Volatile Organic Compounds by Gas Chromatography/Mass Spectrometry (GC/MS)

This method is widely used for the determination of volatile organic compounds in a variety of solid waste matrices, including soils, sediments, and sludges.^{[7][8][9]}

Key Steps:

- **Sample Preparation (Purge-and-Trap):** A known weight of the sample is placed in a purging vessel. An inert gas is bubbled through the sample, stripping the volatile organic compounds into the gas phase.
- **Trapping:** The gas stream is passed through a sorbent trap, which captures the volatile organic compounds.

- Desorption: The trap is rapidly heated, and the trapped compounds are backflushed with an inert gas onto the gas chromatograph.
- Gas Chromatography (GC): The desorbed compounds are separated based on their boiling points and affinity for the GC column.
- Mass Spectrometry (MS): The separated compounds are introduced into the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for each compound, allowing for positive identification and quantification.

EPA Method 524.2: Measurement of Purgeable Organic Compounds in Water by Capillary Column Gas Chromatography/Mass Spectrometry

This method is a general-purpose method for the identification and simultaneous measurement of purgeable volatile organic compounds in surface water, groundwater, and drinking water.[\[10\]](#)
[\[11\]](#)

Key Steps:

- Sample Collection and Preservation: Samples are collected in vials with no headspace and preserved with a reducing agent to remove residual chlorine and acidified to a pH < 2.
- Purge-and-Trap: An inert gas is bubbled through the water sample to extract the volatile organic compounds.
- Sorbent Trapping: The purged compounds are trapped on a sorbent material.
- Thermal Desorption and GC/MS Analysis: The trapped compounds are thermally desorbed and analyzed by GC/MS, similar to Method 8260B.

Standard Methods for the Examination of Water and Wastewater: Method 6200B - Purge and Trap Capillary-Column GC/MS Method

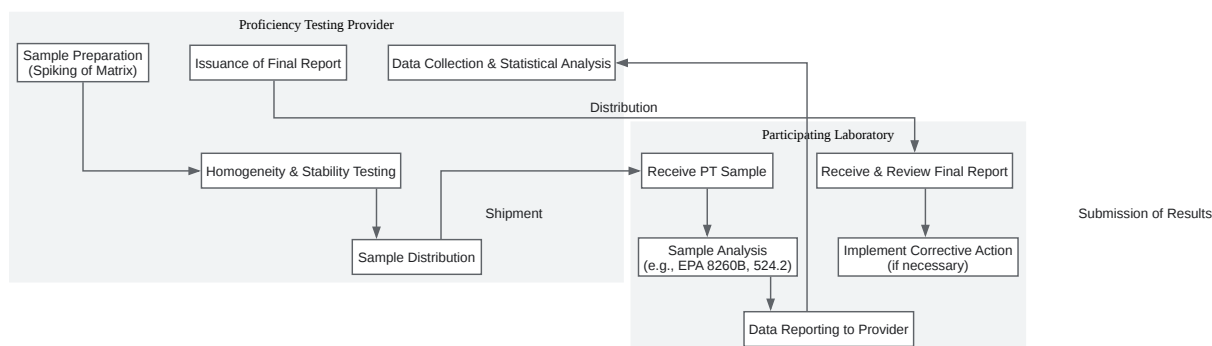
This method is applicable to the determination of a wide range of volatile organic compounds in water and wastewater.[\[12\]](#)

Key Steps:

- **Sample Handling:** Similar to EPA Method 524.2, samples are collected in vials with no headspace and preserved.
- **Purge-and-Trap:** Volatile organic compounds are transferred from the aqueous phase to the gaseous phase by bubbling an inert gas through the sample.
- **Sorbent Adsorption:** The vapor is swept through a sorbent trap that adsorbs the analytes.
- **Thermal Desorption and GC/MS Detection:** After purging, the trap is heated and backflushed with an inert gas to desorb the compounds onto a capillary GC column, where they are separated and detected by a mass spectrometer.

Proficiency Testing Workflow

The following diagram illustrates the typical workflow of a proficiency testing scheme for chlorinated solvent analysis.



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Proficiency Testing Workflow Diagram

Conclusion

Participation in proficiency testing schemes is a critical component of a laboratory's quality management system. By regularly challenging their analytical methods with blind samples, laboratories can gain confidence in their results, identify potential areas for improvement, and demonstrate their competence to clients and regulatory bodies. When selecting a PT scheme for chlorinated solvent analysis, it is important to consider the provider's accreditation, the range of analytes and matrices offered, the clarity and comprehensiveness of their final reports, and the availability of technical support. By carefully evaluating these factors and understanding the underlying analytical methodologies, laboratories can maximize the value of their participation in these essential quality assurance programs.

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